

# Personal protective equipment for handling GSK8814

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## Compound of Interest

Compound Name: GSK8814

Cat. No.: B607871

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## Essential Safety and Handling Guide for GSK8814

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for the potent and selective ATAD2 bromodomain inhibitor, **GSK8814**. The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting. While **GSK8814** is shipped as a non-hazardous chemical, adherence to standard laboratory safety protocols is crucial.

## Personal Protective Equipment (PPE)

Proper personal protective equipment is paramount when handling any chemical compound. For **GSK8814**, the following PPE is recommended as a minimum standard:

PPE Category	Item	Specifications
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a certified respirator if creating aerosols or handling large quantities.
Foot Protection	Closed-toe Shoes	Shoes should fully cover the feet.

## Operational and Disposal Plans

### Handling and Storage:

**GSK8814** is a solid powder that is soluble in DMSO.[1] For short-term storage, it can be kept at 0-4°C for days to weeks.[1] For long-term storage, it is recommended to store the compound at -20°C for months to years.[1] Stock solutions should be stored at -20°C and used within one month, or at -80°C for up to six months.[2] Aliquot solutions to avoid multiple freeze-thaw cycles.[3]

### Spill Management:

In the event of a spill, wear appropriate PPE, including double nitrile gloves, a lab coat, and safety glasses. For a small spill of the solid, gently sweep the material to avoid creating dust and place it in a sealed container for disposal. For a solution spill, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal. Clean the spill area with a suitable solvent and then with soap and water.

### Disposal:

Dispose of waste **GSK8814** and contaminated materials in accordance with all applicable federal, state, and local regulations. Unused material should be disposed of as chemical waste. Do not pour down the drain.

## Experimental Protocols

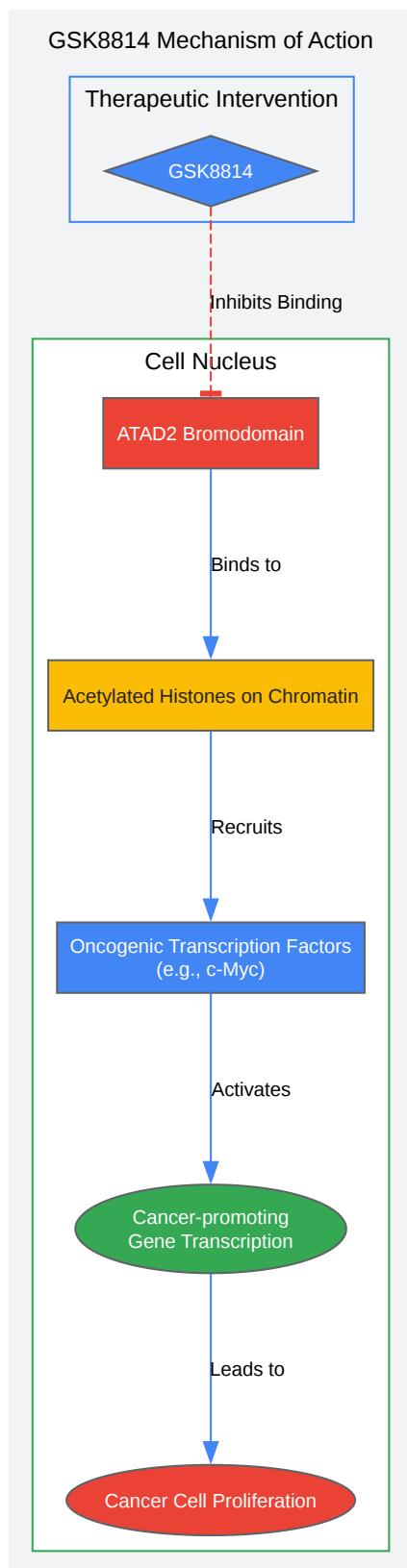
**GSK8814** is a potent and selective inhibitor of the ATAD2 bromodomain with an IC<sub>50</sub> of 0.059 μM.<sup>[2]</sup> It shows over 500-fold selectivity for ATAD2 over BRD4 BD1.<sup>[2]</sup> The following is a generalized protocol for a cellular assay to evaluate the effect of **GSK8814** on cancer cell viability.

Cell Viability Assay (MTT Assay):

- **Cell Seeding:** Seed cancer cells (e.g., LNCaP) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours to allow for cell attachment.
- **Compound Preparation:** Prepare a stock solution of **GSK8814** in DMSO.<sup>[1]</sup> Create a serial dilution of **GSK8814** in cell culture media to achieve the desired final concentrations (e.g., 10 nM to 10 μM).
- **Cell Treatment:** Remove the old media from the wells and add 100 μL of the media containing the different concentrations of **GSK8814**. Include a vehicle control (DMSO) and a positive control for cell death.
- **Incubation:** Incubate the plate for 48-72 hours at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
- **MTT Addition:** Add 10 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Remove the media and add 100 μL of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the cell viability as a percentage of the vehicle-treated control and determine the IC<sub>50</sub> value of **GSK8814**.

## Mechanism of Action Visualization

The following diagram illustrates the proposed mechanism of action of **GSK8814** as an ATAD2 bromodomain inhibitor.



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- To cite this document: BenchChem. [Personal protective equipment for handling GSK8814]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607871#personal-protective-equipment-for-handling-gsk8814\]](https://www.benchchem.com/product/b607871#personal-protective-equipment-for-handling-gsk8814)

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